Technical Guide: Solubility & Stability of 2-(2-Formylphenyl)acetic Acid

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Compound of Interest

Compound Name:	*2-(2-Formylphenyl)acetic acid*
CAS No.:	*1723-55-3*
Cat. No.:	*B1275340*

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Executive Summary & Chemical Identity

2-(2-Formylphenyl)acetic acid (CAS: 1723-55-3) is a bifunctional aromatic building block characterized by a dynamic structural equilibrium.[1] Unlike its para-isomer, this ortho-substituted compound exhibits ring-chain tautomerism, existing in a delicate balance between its open-chain aldehyde-acid form and its cyclic lactol form (1-hydroxy-3-isochromanone).

Understanding this equilibrium is critical for accurate analysis, solubility prediction, and long-term storage, as the "masked" aldehyde behaves differently depending on solvent polarity and pH.[1]

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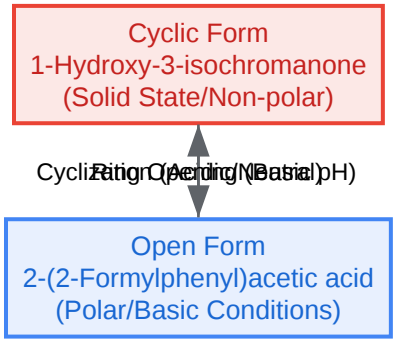
Property	Detail
IUPAC Name	2-(2-Formylphenyl)acetic acid
Common Synonyms	o-Formylphenylacetic acid; 1-Hydroxy-3-isochromanone (cyclic tautomer)
CAS Number	1723-55-3
Molecular Formula	$C_9H_8O_3$
Molecular Weight	164.16 g/mol
Core Structural Feature	Reversible cyclization (Lactol formation)

Structural Dynamics: The Ring-Chain Tautomerism

The defining feature of this molecule is the reversible interaction between the electrophilic aldehyde carbonyl and the nucleophilic carboxylic acid oxygen.[1] This results in a dynamic equilibrium that dictates its stability and reactivity.[1]

The Equilibrium Mechanism

In the solid state and non-polar solvents, the molecule predominantly exists as the cyclic 1-hydroxy-3-isochromanone (stabilized by intramolecular hydrogen bonding). In aqueous alkaline solutions or polar protic solvents, the ring opens to form the carboxylate of the aldehyde-acid.[1]



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Figure 1: The pH-dependent ring-chain tautomerism governing the molecule's behavior.

Solubility Profile & Solvent Selection

Solubility is not a static value for this compound; it is a function of the tautomeric state.[1]

Solubility Guide

Solvent Class	Solubility Rating	Dominant Species	Application Notes
Aqueous Base (pH > 8)	High	Open Carboxylate	Best for preparing stock solutions for biological assays. Use 1.0 eq. NaOH or $NaHCO_3$.[1]
DMSO / DMF	High	Equilibrium Mixture	Preferred for organic synthesis and HTS library storage.[1]
Alcohols (MeOH, EtOH)	Moderate	Hemiacetal Ester	Can form pseudo-esters (alkoxy-isochromanones) upon prolonged storage.[1]
Chlorinated (DCM, $CHCl_3$)	Moderate	Cyclic Lactol	Suitable for extraction; favors the closed ring form.[1]
Water (Neutral/Acidic)	Low	Cyclic Lactol	Poor solubility; tends to precipitate as the cyclic lactol.[1]

Protocol: Preparation of a Stable Stock Solution

To avoid precipitation of the cyclic form in aqueous media:

- Weigh the solid (likely in cyclic lactol form).[1]
- Dissolve in a minimum volume of DMSO (e.g., 100 mM stock).

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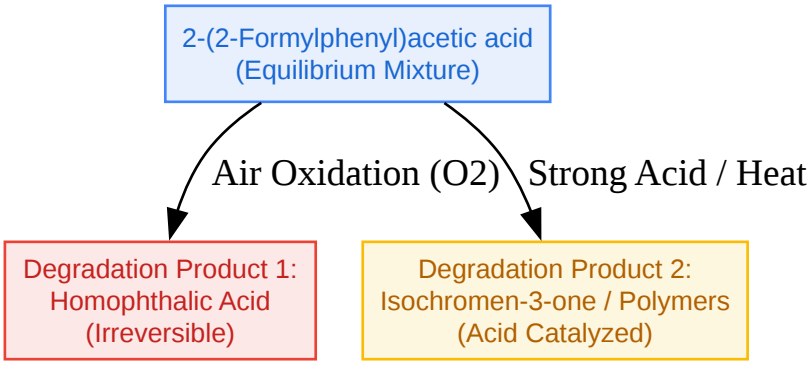
- Dilute into aqueous buffer. Note: If pH < 7, the compound may slowly cyclize and precipitate over time.[1] Maintain pH 7.4–8.0 for maximum aqueous stability.[1]

Stability & Degradation Pathways

The primary instability risk is oxidation, followed by dehydration.[1] The aldehyde group, even when "masked" in the cyclic form, is susceptible to autoxidation.[1]

Degradation Mechanism[1]

- Oxidation (Major): The aldehyde oxidizes to a carboxylic acid, forming Homophthalic Acid (2-carboxyphenylacetic acid).[1] This is irreversible.
- Dehydration (Minor): Under strongly acidic conditions, the cyclic lactol can lose water to form 3-Isochromanone (rare) or polymerize.[1]



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Figure 2: Primary degradation pathways.[1] Homophthalic acid is the most common impurity.

Handling & Storage Recommendations

- Atmosphere: Strictly Inert (Argon or Nitrogen).[1] Oxygen exposure accelerates conversion to homophthalic acid.[1]
- Temperature:-20°C for long-term storage; 2-8°C for working stocks.
- Container: Amber glass vials to prevent potential photochemical rearrangement (though less sensitive than phenoxy-analogs).[1]

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- Desiccation: Store under desiccant. Moisture promotes hydrolysis of the cyclic form, pushing the equilibrium toward the open aldehyde, which is more prone to oxidation.[1]

Analytical Validation (Purity Assessment)

Standard HPLC methods can be misleading due to the peak splitting caused by the interconversion of tautomers on the column.[1]

Recommended Analytical Workflow

- NMR (^{1}H in DMSO-d_6): This is the gold standard.
  - Diagnostic Signal (Open): Aldehyde proton (-CHO) at ~10.0–10.5 ppm.[1]
  - Diagnostic Signal (Cyclic): Lactol proton (-CH(OH)-) at ~6.5–7.0 ppm.[1]
  - Note: The ratio depends on the water content of the DMSO.[1]
- HPLC-MS:
  - Run under basic conditions (ammonium bicarbonate buffer, pH 8-9) to force the molecule into the open carboxylate form, yielding a single sharp peak.[1]
  - Acidic mobile phases (0.1% Formic acid) may result in broad or split peaks due to on-column cyclization kinetics.[1]

References

- Chemical Identity & Properties:**2-(2-Formylphenyl)acetic acid** (CAS 1723-55-3).[1] PubChem, National Library of Medicine.[1][2] Link[1][2]
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- Oxidation Risks:Homophthalic acid synthesis via oxidation of o-substituted derivatives.[1] Organic Syntheses, Coll.[1] Vol. 3, p.449.[1] Link

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- Cyclic Form Nomenclature:1-Hydroxy-3-isochromanone derivatives. ChemicalBook Entry for related structures.[1] Link

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